

A Comprehensive Spectroscopic Guide to (2-Methoxyphenyl)hydrazine: Elucidating Molecular Structure and Purity

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Compound of Interest

Compound Name: (2-Methoxyphenyl)hydrazine

Cat. No.: B095994

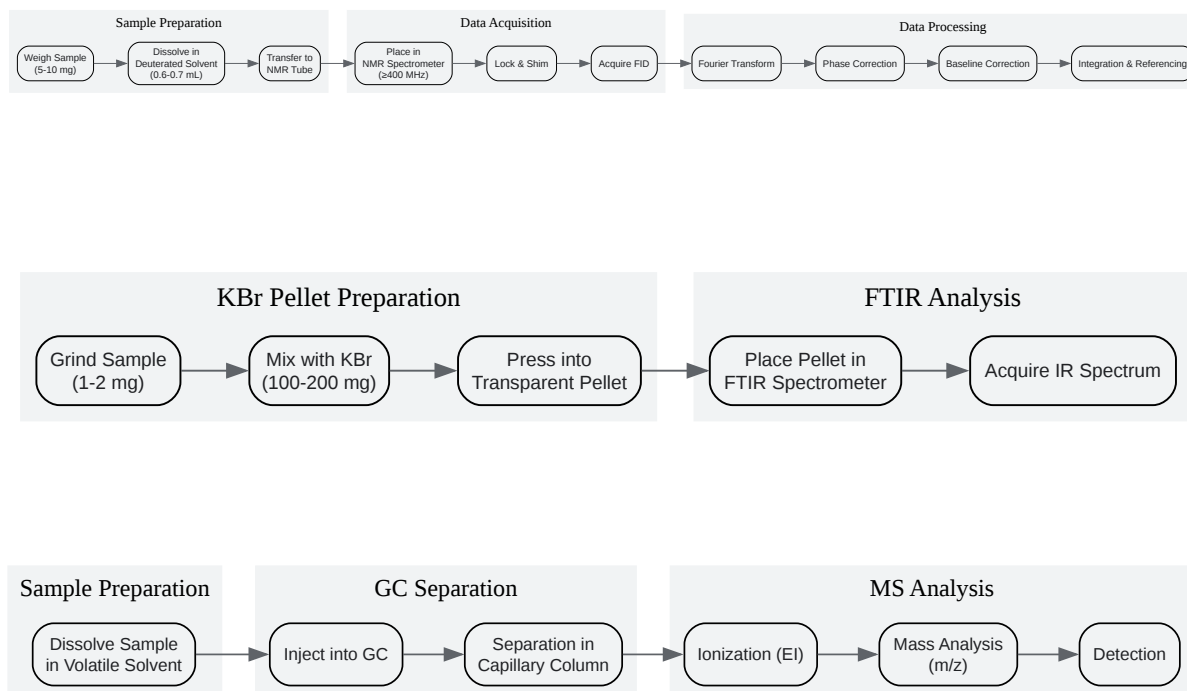
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Introduction: The Significance of (2-Methoxyphenyl)hydrazine and its Spectroscopic Characterization

(2-Methoxyphenyl)hydrazine, a key building block in synthetic organic chemistry, plays a pivotal role in the development of a wide array of pharmaceuticals and other high-value chemical entities. Its utility largely stems from its reactive hydrazine moiety, which is instrumental in the Fischer indole synthesis, a cornerstone reaction for the construction of indole ring systems prevalent in numerous biologically active molecules. The precise molecular structure and purity of **(2-Methoxyphenyl)hydrazine** are paramount to ensure the desired reaction outcomes and the integrity of the final products.

This in-depth technical guide provides a comprehensive analysis of the spectral data of **(2-Methoxyphenyl)hydrazine**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As Senior Application Scientists, our goal is to move beyond a mere presentation of data. We will delve into the causality behind the observed spectral features, offering field-proven insights into experimental design, data acquisition, and interpretation. This guide is designed to be a self-validating system for researchers, scientists, and drug development professionals, grounding all claims in authoritative sources and established scientific principles.

The structure of **(2-Methoxyphenyl)hydrazine** is presented below, and its spectral characterization is essential for confirming its identity and purity.



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